

Technical Comparison Guide: Isooctyl Laurate vs. Isoamyl Laurate

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Compound of Interest

Compound Name: *Isooctyl laurate*

CAS No.: *84713-06-4*

Cat. No.: *B1260132*

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Executive Summary & Chemical Identity

In the shift away from volatile silicones (e.g., Cyclomethicone D5), esters derived from lauric acid have emerged as the primary "dry-feel" alternatives. While both **Isooctyl Laurate** and Isoamyl Laurate serve as low-viscosity emollients, their structural differences dictate distinct behaviors in volatility profiles, pigment wetting capability, and solvating power.

Chemical Identity Table[1][2]

Feature	Isoamyl Laurate	Isooctyl Laurate (Ethylhexyl Laurate)
INCI Name	Isoamyl Laurate	Ethylhexyl Laurate (often trade-named as Isooctyl)
CAS No.	6309-51-9	20292-08-4 / 84713-06-4
Structure	C5 Alcohol (Isoamyl) + C12 Acid	C8 Alcohol (2-Ethylhexyl) + C12 Acid
Molecular Weight	~270 g/mol	~312 g/mol
Origin	100% Natural (Sugar beet/Coconut)	Synthetic or Natural-derived (Palm/Coconut)
Primary Function	Volatile Silicone Replacement (D5)	Pigment Dispersant & Light Emollient

Physicochemical Performance Comparison

The choice between these two esters depends on the desired "cascade of emolliency." Isoamyl laurate is the "vanishing" ester, while **Isooctyl laurate** is the "anchoring" ester.

A. Spreading Value & Viscosity[4][5]

- **Isoamyl Laurate:** Exhibits a "water-thin" viscosity (~5-7 mPa·s). It possesses a high spreading coefficient, flashing off the skin rapidly to leave a dry, powdery after-feel. It mimics the transient nature of Cyclomethicone.
- **Isooctyl Laurate:** Slightly higher viscosity (~9-12 mPa·s). The branched C8 chain (2-ethylhexyl) creates steric bulk that reduces crystallization but increases substantivity. It spreads fast but leaves a lubricious, "cushioned" film rather than a dry finish.

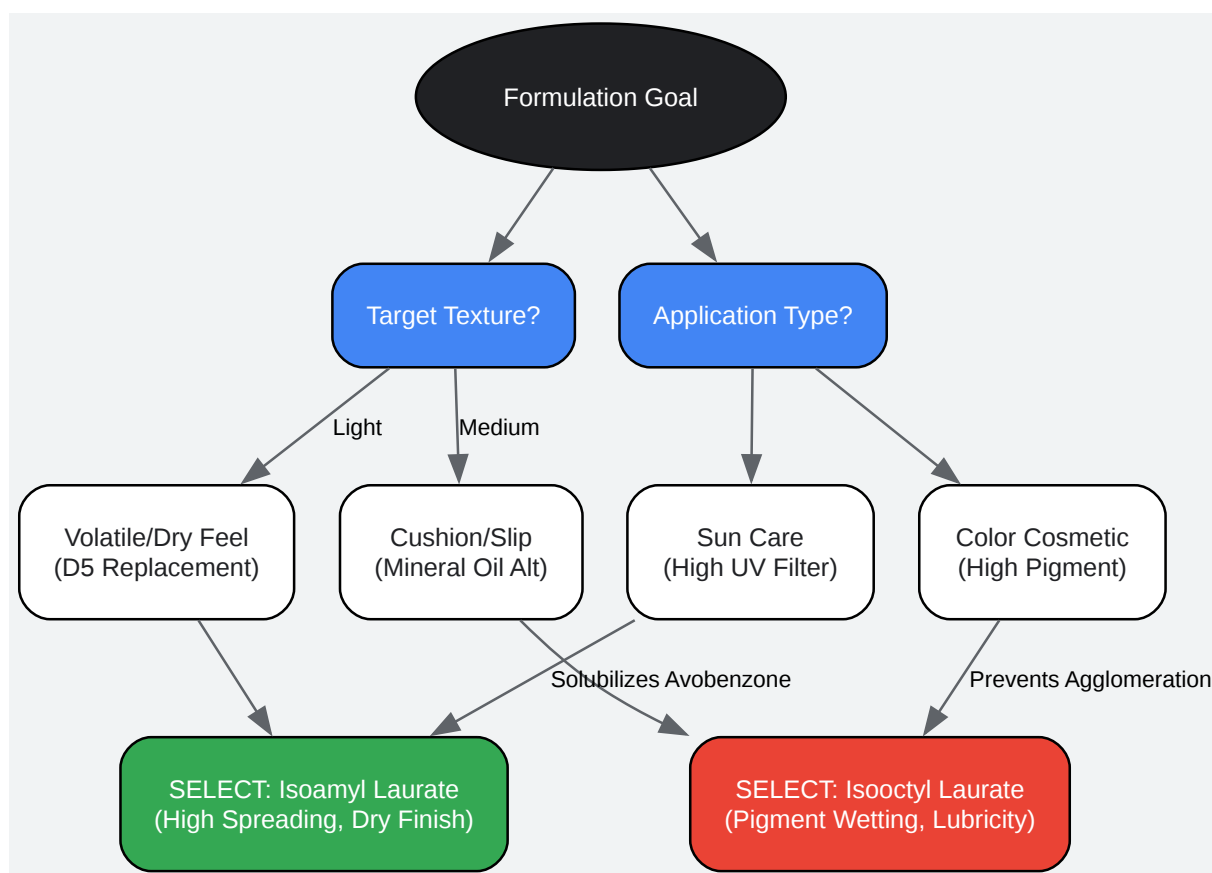
B. Pigment Dispersion Efficiency

Isooctyl laurate is chemically superior for color cosmetics. The branched 2-ethylhexyl tail provides better steric hindrance when adsorbed onto pigment surfaces, preventing re-agglomeration.

Parameter	Isoamyl Laurate	Isooctyl Laurate
Surface Tension	~29 mN/m	~30-32 mN/m
Pigment Wetting	Moderate. Good for sheer coverage.	Superior. Ideal for high-load foundations.
Solvency (UV Filters)	Excellent for organic filters (Avobenzone).	Good, but less effective per gram than Isoamyl.
Sensory Profile	"Dry," "Powdery," "Volatile-like"	"Silky," "Slippery," "Nourishing"

Decision Logic: Selection Pathways

The following diagram illustrates the decision matrix for selecting the appropriate ester based on formulation requirements.



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Figure 1: Decision tree for ester selection based on sensory and functional requirements.

Experimental Protocols

To validate these properties in your own lab, use the following self-validating protocols.

Protocol A: Comparative Spreading Value (Vitro-Skin Method)

Objective: To quantify the spreading area of the ester over a fixed time, correlating to "lightness" on the skin.

- Substrate Preparation: Hydrate sheets of IMS Vitro-Skin® (mimics human skin topography) in a humidity chamber (50% RH) for 24 hours.
- Application: Cut substrate into 5x5 cm squares. Place on a flat glass plate over graph paper (or use image analysis software).
- Dosing: Using a positive displacement pipette, apply exactly 10 µL of the test ester to the center of the substrate.
- Measurement:
 - T=0: Immediately photograph.
 - T=10 min: Photograph again.
- Calculation: Measure the diameter (d) of the spread spot. Calculate Area
.
 - Validation: Isoamyl laurate should yield an area >40% larger than **Isooctyl laurate** at T=10.

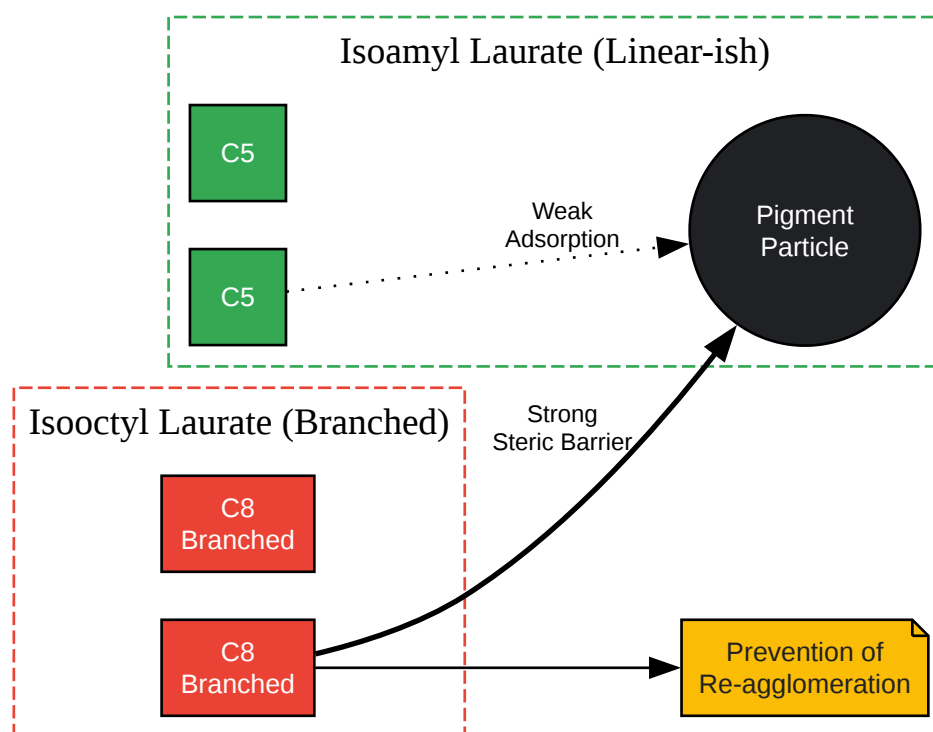
Protocol B: Pigment Dispersion Efficiency (Hegman Gauge)

Objective: To determine which ester requires less energy to achieve a fine particle grind.

- Slurry Prep: Prepare a 40% dispersion of Iron Oxide Red (CI 77491) in the test ester.
- Pre-Mix: Mix with a spatula until wetted.
- Dispersion: Process using a high-shear dissolver (e.g., Cowles blade) at 2000 RPM for exactly 5 minutes.
- Measurement:
 - Place a droplet on a Hegman Gauge (0-100 μm).
 - Draw down with the scraper.
 - Record the point where "scratches" or particles first appear.
- Interpretation: A higher reading (e.g., 7-8 Hegman) indicates smaller particle size.
 - Hypothesis: **Isooctyl laurate** will achieve a finer grind (higher Hegman score) faster than Isoamyl laurate due to superior wetting of the hydrophobic pigment surface.

Mechanism of Action: Pigment Stabilization[6]

Understanding why **Isooctyl laurate** performs better in makeup requires visualizing the steric interaction.



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Figure 2: The branched structure of **Isooctyl Laurate** creates a denser steric barrier on pigments compared to the shorter Isoamyl chain.

Safety & Sustainability Profile

- Isoamyl Laurate:
 - Biodegradability: Readily biodegradable (OECD 301B).
 - Irritation: Non-irritating, safe for eye area (often used in mascara).
 - Eco-Credentials: Preferred for COSMOS/Ecocert formulations due to 100% renewable carbon content (if sourcing confirms fermentation alcohol).
- **Isooctyl Laurate** (Ethylhexyl Laurate):
 - Biodegradability: Biodegradable, but often slower rates than Isoamyl due to branching.

- Irritation: Generally non-irritating, but synthetic impurities (from 2-ethylhexanol production) must be monitored in low-grade sources.
- Eco-Credentials: Often partially synthetic (petrochemical alcohol source), though 100% plant-based versions exist.

References

- Cosmetic Ingredient Review (CIR). (2015).[1] Safety Assessment of Alkyl Esters as Used in Cosmetics.[1][2] Retrieved from [Link]
- Savary, G., et al. (2013). Impact of Emollients on the Spreading Properties of Cosmetic Products.[3][4][5] Colloids and Surfaces B: Biointerfaces.[3] Retrieved from [Link]
- PubChem. (n.d.). Isoamyl Laurate Compound Summary. National Library of Medicine. Retrieved from [Link]

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Sources

- 1. uk.typology.com [uk.typology.com]
- 2. humblebeeandme.com [humblebeeandme.com]
- 3. scribd.com [scribd.com]
- 4. th-owl.de [th-owl.de]
- 5. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- To cite this document: BenchChem. [Technical Comparison Guide: Isooctyl Laurate vs. Isoamyl Laurate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260132/docs#technical-comparison-guide-isooctyl-laurate-vs-isoamyl-laurate\]](https://www.benchchem.com/product/b1260132/docs#technical-comparison-guide-isooctyl-laurate-vs-isoamyl-laurate)

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